

Spectroscopic Characterization of 3-(2-aminophenyl)quinoxalin-2(1H)-one: A Technical Guide

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Compound of Interest

Compound Name:	3-(2-aminophenyl)quinoxalin-2(1H)-one
CAS No.:	91658-79-6
Cat. No.:	B1266926

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-(2-aminophenyl)quinoxalin-2(1H)-one**, a molecule of interest in medicinal and materials chemistry. Due to a scarcity of published experimental data for this specific compound, this guide leverages established spectroscopic principles and comparative data from closely related quinoxalinone derivatives to present a robust and predictive analysis. This approach is a cornerstone of structural elucidation in chemical research, where understanding the electronic and steric influences of substituents allows for accurate spectral prediction.

The quinoxaline scaffold is a significant pharmacophore, and its derivatives are known to possess a wide range of biological activities.^[1] Accurate and thorough spectroscopic characterization is therefore paramount for the unequivocal identification and further development of these compounds. This guide is intended for researchers, scientists, and drug development professionals, offering in-depth interpretations of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR (¹H NMR) is a powerful technique for elucidating the hydrogen framework of a molecule. The chemical shift (δ) of each proton is influenced by its local electronic environment, while spin-spin coupling provides information about neighboring protons.

Predicted ¹H NMR Data

The following table outlines the predicted ¹H NMR signals for **3-(2-aminophenyl)quinoxalin-2(1H)-one**, based on data from analogous compounds such as 3-phenylquinoxalin-2(1H)-one and considering the electronic effects of the ortho-amino substituent. The spectrum is predicted in a common NMR solvent, such as DMSO-d₆, which can accommodate the exchangeable N-H protons.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-1 (N-H)	~12.5	Singlet (broad)	-
H-5	~7.85	Doublet	~8.0
H-6	~7.35	Triplet	~7.5
H-7	~7.55	Triplet	~7.5
H-8	~7.30	Doublet	~8.0
H-3'	~7.20	Triplet	~7.5
H-4'	~6.70	Doublet	~8.0
H-5'	~7.10	Triplet	~7.5
H-6'	~6.90	Doublet	~8.0
-NH ₂ (2H)	~5.0	Singlet (broad)	-

Interpretation of the ¹H NMR Spectrum

The predicted ¹H NMR spectrum reveals several key features:

- **N-H Protons:** The lactam N-H proton (H-1) is expected to be significantly deshielded due to the influence of the adjacent carbonyl group and the aromatic system, appearing as a broad singlet around 12.5 ppm. The amino (-NH₂) protons on the phenyl ring are expected to appear as a broad singlet around 5.0 ppm; their chemical shift can be highly variable and dependent on concentration and solvent.^[2] The broadness of these signals is due to quadrupole broadening from the nitrogen atom and chemical exchange.
- **Quinoxalinone Ring Protons:** The four protons on the benzofused portion of the quinoxalinone core (H-5, H-6, H-7, and H-8) will form a complex splitting pattern typical of a substituted benzene ring. H-5 is expected to be the most deshielded of this set due to its proximity to the heterocyclic ring nitrogen, appearing as a doublet. H-6 and H-7 will likely appear as overlapping triplets, while H-8 will be a doublet.
- **Aminophenyl Ring Protons:** The protons on the 3-phenyl substituent are influenced by the electron-donating amino group. This results in a general upfield shift compared to an unsubstituted phenyl ring. The ortho and para protons (H-4' and H-6') will be the most shielded, while the meta protons (H-3' and H-5') will be less affected.

Caption: A typical workflow for NMR spectroscopic analysis.

IR Spectroscopy Protocol

- **Sample Preparation:** For solid samples, the Attenuated Total Reflectance (ATR) method is common. A small amount of the solid sample is placed directly on the ATR crystal.
- **Data Acquisition:**
 - Record a background spectrum of the empty ATR crystal.
 - Place the sample on the crystal and apply pressure to ensure good contact.
 - Record the sample spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm⁻¹.
- **Data Processing:** The software automatically subtracts the background spectrum from the sample spectrum to generate the final IR spectrum.

Mass Spectrometry Protocol

- Sample Preparation: Dissolve a small amount of the sample (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Data Acquisition:
 - Introduce the sample into the mass spectrometer via an appropriate ionization source, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI). [\[1\]](#) * Acquire the mass spectrum over a suitable m/z range (e.g., 50-500).
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Conclusion

The combined application of NMR, IR, and Mass Spectrometry provides a powerful toolkit for the structural elucidation of **3-(2-aminophenyl)quinoxalin-2(1H)-one**. This guide, by synthesizing predictive data rooted in the established spectroscopic behavior of quinoxalinones, offers a comprehensive framework for the characterization of this and related molecules. The detailed interpretation of the expected spectral features provides researchers with the necessary information to confidently identify this compound and to further explore its chemical and biological properties.

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